

Pharmacological Profile of N-cinnamylephedrine: A Technical Guide

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Compound of Interest

Compound Name: Cinnamedrine

Cat. No.: B1669051

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Abstract

N-cinnamylephedrine, also known as **cinnamedrine**, is a synthetic derivative of ephedrine. Historically, it has been utilized for its sympathomimetic, antispasmodic, and local anesthetic properties. This technical guide provides a comprehensive overview of the known pharmacological profile of N-cinnamylephedrine, drawing from the available scientific literature. While quantitative data on its receptor binding affinities, functional activity, and pharmacokinetic profile are not extensively available in publicly accessible resources, this document consolidates the existing qualitative knowledge and provides a framework for future investigation. The guide outlines its known physiological effects, presumed mechanisms of action based on its structural similarity to ephedrine, and potential signaling pathways. Furthermore, it details general experimental protocols that can be employed to fully characterize its pharmacological and pharmacokinetic properties.

Introduction

N-cinnamylephedrine is a sympathomimetic agent with a chemical structure closely related to that of ephedrine.^[1] It has been used in the past as a component of over-the-counter medications for the treatment of dysmenorrhea, leveraging its antispasmodic effects.^[1] Additionally, it has been noted to possess local anesthetic activity.^[1] Understanding the detailed pharmacological profile of N-cinnamylephedrine is crucial for exploring its full therapeutic potential and for guiding future drug development efforts. This guide aims to

provide a thorough review of its known effects and to propose methodologies for its further characterization.

Physicochemical Properties

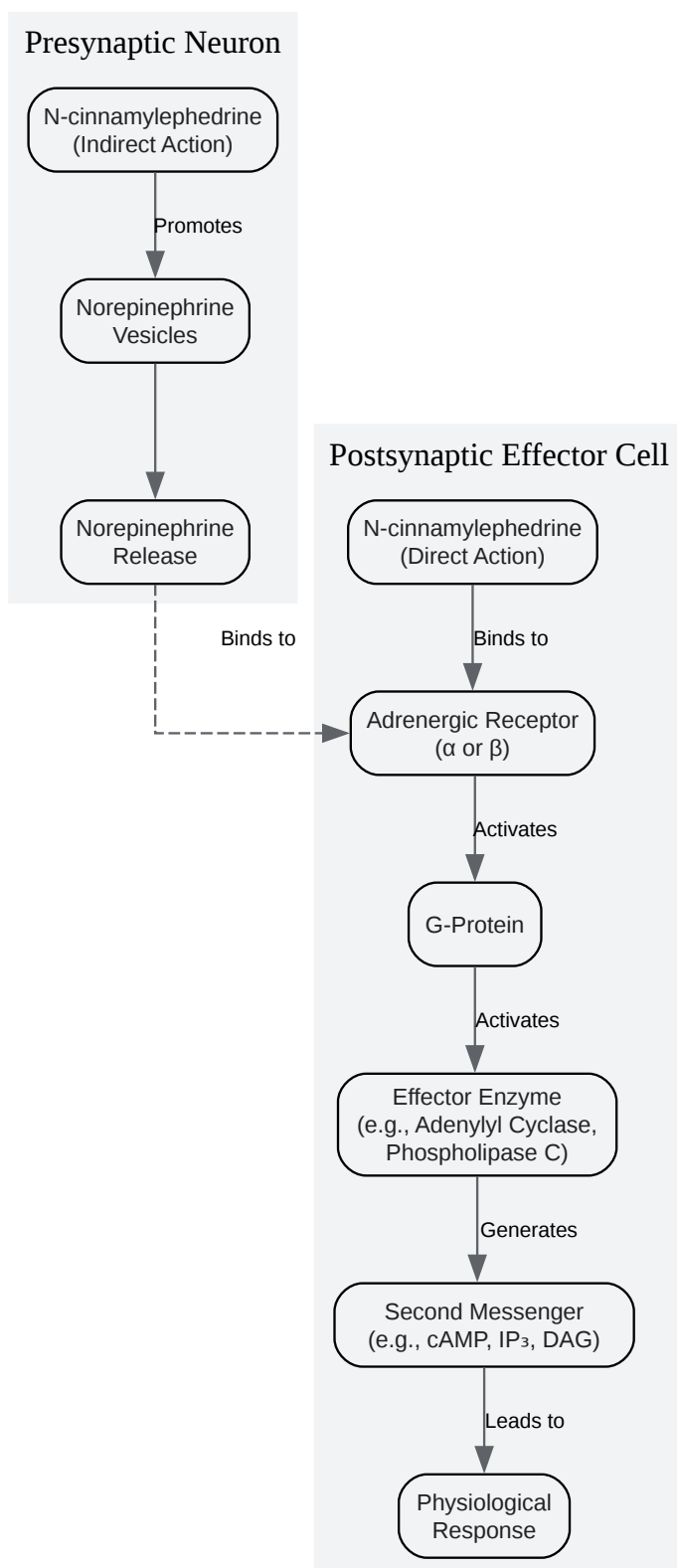
Property	Value	Source
IUPAC Name	(1R,2S)-2-[methyl-[(E)-3-phenylprop-2-enyl]amino]-1-phenylpropan-1-ol	Inferred from structure
Synonyms	Cinnamedrine, N-cinnamylephedrine	[1]
Molecular Formula	C ₁₉ H ₂₃ NO	[1]
Molecular Weight	281.39 g/mol	[1]
CAS Number	90-86-8	[1]

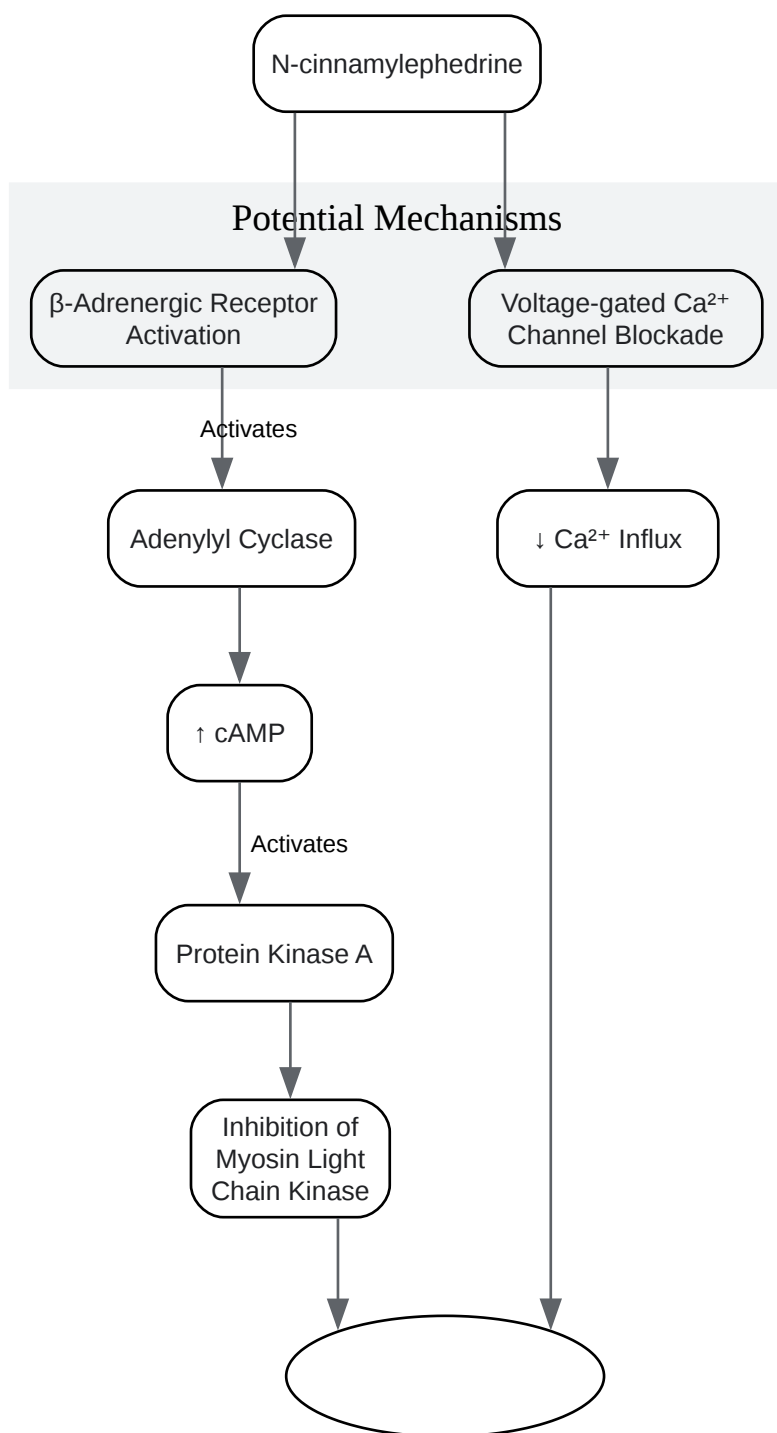
Pharmacological Profile

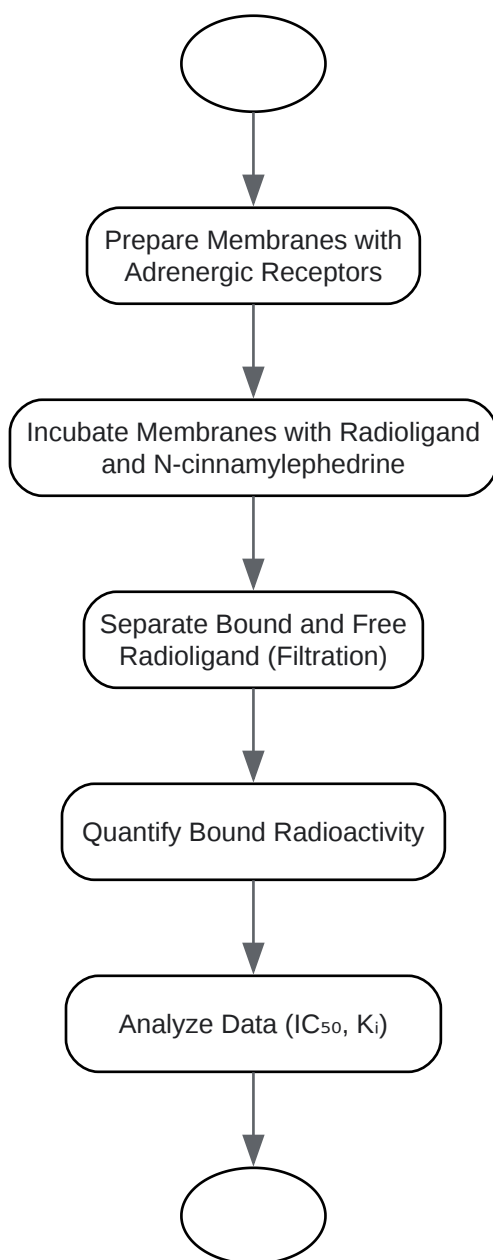
Based on available literature, the pharmacological profile of N-cinnamylephedrine is characterized by three main activities: sympathomimetic effects, smooth muscle relaxation, and local anesthetic action. A study has also investigated its antiarrhythmic-like properties.

Sympathomimetic Activity

N-cinnamylephedrine is described as a sympathomimetic drug with effects similar to those of ephedrine.[\[1\]](#) Ephedrine exerts its effects through a mixed mechanism of action, including direct agonism at α - and β -adrenergic receptors and indirect action by promoting the release of norepinephrine from sympathetic neurons. Given the structural similarity, it is highly probable that N-cinnamylephedrine shares this mechanism. The cinnamyl group attached to the nitrogen atom may influence its affinity and selectivity for different adrenergic receptor subtypes compared to ephedrine.







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References

- 1. Cinnamedrine - Wikipedia [en.wikipedia.org]
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